

# Compatibility of Dicaprylyl Carbonate with common cosmetic thickeners and polymers

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## Compound of Interest

Compound Name: Dicaprylyl Carbonate

Cat. No.: B157004

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## Technical Support Center: Formulating with Dicaprylyl Carbonate

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **Dicaprylyl Carbonate** in cosmetic and pharmaceutical formulations.

## Frequently Asked Questions (FAQs)

Q1: What is **Dicaprylyl Carbonate** and what are its primary functions in a formulation?

**Dicaprylyl Carbonate** is a fast-spreading, dry emollient used to create a light, non-greasy skin feel in cosmetic products.<sup>[1]</sup> Its primary functions include:

- **Sensory Enhancement:** It imparts a silky, velvety feel, improving the overall texture and spreadability of creams and lotions.
- **Solvent:** It can act as a solvent for other ingredients, such as UV filters and pigments, which can enhance their efficacy and stability in the formulation.
- **Emollient:** It helps to soften and smooth the skin by forming a light, protective film.

Q2: Is **Dicaprylyl Carbonate** generally compatible with common cosmetic thickeners?

Yes, **Dicaprylyl Carbonate** is known for its excellent compatibility with a wide range of cosmetic ingredients, including many common thickeners. It is frequently found in formulations alongside thickeners such as Xanthan Gum, Carbomer, and various Acrylates Copolymers. However, its impact on the final viscosity and stability of a formula can vary depending on the specific thickener used and the overall composition of the emulsion.

Q3: Can **Dicaprylyl Carbonate** be used in "oil-free" formulations?

While **Dicaprylyl Carbonate** is an ester and therefore an oil-soluble ingredient, its lightweight and non-greasy sensory profile makes it a suitable option for formulations marketed as having a "light" or "oil-free" feel. It provides emollience without the heavy residue associated with some other oils.

## Troubleshooting Guide

This guide addresses common issues that may arise when incorporating **Dicaprylyl Carbonate** into formulations with various thickeners.

### Issue 1: Reduction in Viscosity of Carbomer-Thickened Gels

Symptom: A noticeable decrease in the viscosity of a Carbomer gel after the addition of an oil phase containing **Dicaprylyl Carbonate**.

Possible Causes:

- **Electrolyte Sensitivity of Carbomer:** Carbomers are sensitive to electrolytes. While **Dicaprylyl Carbonate** itself is not an electrolyte, other components in the oil phase or impurities could potentially impact the neutralized Carbomer network.
- **pH Shift:** The addition of the oil phase may have slightly altered the pH of the water phase, moving it away from the optimal pH range for Carbomer thickening (typically pH 6-7).
- **Interaction with the Polymer Network:** The small molecular size and spreading properties of **Dicaprylyl Carbonate** might allow it to interfere with the swollen polymer network of the Carbomer, leading to a reduction in viscosity.

Troubleshooting Workflow:

Caption: Troubleshooting workflow for reduced viscosity in Carbomer gels.

## Issue 2: Phase Separation in a Xanthan Gum-Stabilized Emulsion

Symptom: The emulsion shows signs of creaming or coalescence over time, indicating instability.

Possible Causes:

- **Insufficient Xanthan Gum Concentration:** The amount of Xanthan Gum may not be adequate to create a sufficiently robust network in the aqueous phase to suspend the oil droplets effectively.
- **High Oil Phase Concentration:** A high concentration of the oil phase, including **Dicaprylyl Carbonate**, can increase the likelihood of droplet coalescence.
- **Improper Homogenization:** Inadequate shear during emulsification can result in larger oil droplets, which are more prone to separation.

Troubleshooting Steps:

- **Increase Xanthan Gum Concentration:** Incrementally increase the percentage of Xanthan Gum (e.g., in 0.1% steps) to enhance the viscosity and yield strength of the external phase.
- **Optimize Homogenization:** Ensure sufficient shear is applied during the emulsification process to achieve a small and uniform oil droplet size.
- **Incorporate a Co-emulsifier:** The addition of a suitable co-emulsifier can further stabilize the oil-water interface.
- **Evaluate Oil Phase Ratio:** Consider if the oil phase concentration can be moderately reduced without compromising the desired sensory properties.

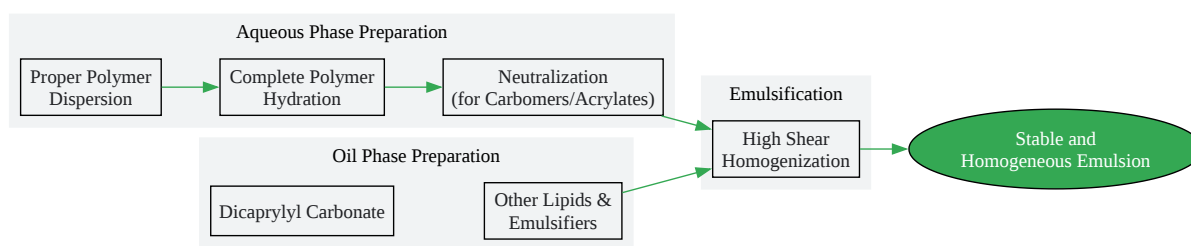
## Issue 3: Grainy or Inhomogeneous Texture with Acrylates/C10-30 Alkyl Acrylate Crosspolymer

Symptom: The final product has a grainy texture or is not smooth upon application.

Possible Causes:

- **Improper Polymer Hydration:** Acrylates/C10-30 Alkyl Acrylate Crosspolymer needs to be properly dispersed and hydrated in the water phase before neutralization to avoid the formation of "fish eyes" or clumps.
- **Incompatibility with Other Ingredients:** While generally compatible, high concentrations of certain ingredients could potentially disrupt the polymer network.
- **Processing Issues:** Insufficient mixing after the addition of the oil phase can lead to an inhomogeneous final product.

Logical Relationship Diagram for Formulation Success:



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Caption: Key steps for achieving a stable emulsion.

## Data Summary: Qualitative Compatibility

While specific quantitative data on the interaction between **Dicaprylyl Carbonate** and various thickeners is limited in publicly available literature, the following table provides a qualitative summary based on formulation examples and the known properties of these ingredients.

Thickener/Polymer	Compatibility with Dicaprylyl Carbonate	Potential Impact on Viscosity	Key Formulation Considerations
Carbomer	Generally Good	May slightly reduce the viscosity of highly optimized Carbomer gels.	Sensitive to pH and electrolytes. Ensure proper neutralization.
Xanthan Gum	Excellent	Minimal direct impact on viscosity provided by Xanthan Gum.	Provides good emulsion stability. Can be combined with other thickeners.
Acrylates/C10-30 Alkyl Acrylate Crosspolymer	Excellent	Generally compatible with minimal negative impact on viscosity.	Offers good electrolyte tolerance and a pleasant sensory profile.
Hydroxyethylcellulose (HEC)	Good	Generally compatible.	Can create clear gels. May have a slightly tacky feel that Dicaprylyl Carbonate can help mitigate.
Polyacrylate Crosspolymer-6	Excellent	Good compatibility, helps to create stable and aesthetically pleasing textures.	Known for its ability to stabilize formulations with a wide range of ingredients.

## Experimental Protocols

### Protocol 1: Evaluating the Impact of Dicaprylyl Carbonate on Emulsion Viscosity

Objective: To quantify the effect of **Dicaprylyl Carbonate** on the viscosity of an emulsion stabilized with a specific thickener.

Methodology:

- Prepare a Control Emulsion (without **Dicaprylyl Carbonate**):
  - Aqueous Phase: Disperse the chosen thickener (e.g., 1% Carbomer 940) in deionized water. Heat to 75°C. If using Carbomer, neutralize with a suitable base (e.g., Triethanolamine) to the target pH after the emulsion is formed.
  - Oil Phase: Prepare an oil phase containing an emulsifier and other lipid components (excluding **Dicaprylyl Carbonate**). Heat to 75°C.
  - Emulsification: Slowly add the oil phase to the aqueous phase under high shear homogenization for 5 minutes.
  - Cooling: Cool the emulsion to room temperature with gentle mixing.
- Prepare a Test Emulsion (with **Dicaprylyl Carbonate**):
  - Follow the same procedure as the control, but replace a portion of the oil phase with a specified percentage of **Dicaprylyl Carbonate** (e.g., 5%).
- Viscosity Measurement:
  - Allow both emulsions to equilibrate for 24 hours at room temperature.
  - Measure the viscosity of each emulsion using a viscometer with a suitable spindle and speed. Record the viscosity at specified time points (e.g., 24 hours, 1 week, 1 month).
- Data Analysis:
  - Compare the viscosity measurements of the control and test emulsions to determine the impact of **Dicaprylyl Carbonate**.

## Protocol 2: Assessing Emulsion Stability

Objective: To evaluate the physical stability of an emulsion containing **Dicaprylyl Carbonate** and a specific thickener.

Methodology:

- Prepare the Test Emulsion: Formulate the emulsion as described in Protocol 1.
- Accelerated Stability Testing:
  - Centrifuge Test: Centrifuge a sample of the emulsion at 3000 rpm for 30 minutes. Observe for any signs of phase separation, creaming, or coalescence.[\[2\]](#)
  - Freeze-Thaw Cycles: Subject the emulsion to three cycles of freezing at -10°C for 24 hours followed by thawing at room temperature for 24 hours.[\[2\]](#) After each cycle, visually inspect the sample for any changes in appearance, texture, or for signs of separation.
  - Elevated Temperature Stability: Store samples of the emulsion at elevated temperatures (e.g., 40°C and 50°C) for a period of one to three months.[\[2\]](#) Periodically evaluate the samples for changes in color, odor, pH, viscosity, and appearance.
- Data Recording:
  - Document all observations at each time point for each stability test. Photographic documentation is recommended.

## Protocol 3: Sensory Panel Evaluation

Objective: To assess the sensory characteristics of a formulation containing **Dicaprylyl Carbonate**.

Methodology:

- Prepare Samples: Prepare a control formulation and a test formulation containing **Dicaprylyl Carbonate**.
- Panelist Recruitment: Recruit a panel of trained sensory assessors.
- Evaluation Procedure:

- Provide each panelist with a coded sample of each formulation.
- Instruct panelists to apply a standardized amount of the product to a designated area of their forearm.
- Ask panelists to rate various sensory attributes on a scale (e.g., 1 to 10), including:
  - Spreadability
  - Greasiness
  - Absorbency
  - Tackiness
  - Smoothness
  - After-feel
- Data Analysis:
  - Collect and statistically analyze the data to determine if there are significant differences in the sensory profiles of the formulations.

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## References

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